

Essential Guide to the Proper Disposal of CNX-1351

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Compound of Interest

Compound Name: CNX-1351

Cat. No.: B15620015

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For Researchers, Scientists, and Drug Development Professionals: A Step-by-Step Guide to Ensure Laboratory Safety and Compliance.

CNX-1351 is a potent and isoform-selective covalent inhibitor of PI3K α , utilized in laboratory research.^{[1][2][3][4]} Due to its chemical nature and the fact that its toxicological and ecological properties have not been fully investigated, proper disposal is crucial to ensure the safety of laboratory personnel and to prevent environmental contamination.^{[5][6]} This guide provides a procedural, step-by-step approach to the safe disposal of **CNX-1351**, aligning with general best practices for laboratory chemical waste management.

Chemical and Safety Data for CNX-1351

A summary of the key data for **CNX-1351** is presented below. This information is critical for accurate labeling and ensuring proper handling and disposal.

Identifier	Value
IUPAC Name	1-[4-[[2-(1H-indazol-4-yl)-4-(4-morpholinyl)thieno[3,2-d]pyrimidin-6-yl]methyl]-1-piperazinyl]-6-methyl-5-heptene-1,4-dione
CAS Number	1276105-89-5[2]
Molecular Formula	C ₃₀ H ₃₅ N ₇ O ₃ S[2]
Appearance	Solid
Primary Hazard	The chemical, physical, and toxicological properties have not been completely investigated.[5][6]
Storage	Store at -20°C for one year or -80°C for two years.[1]

Step-by-Step Disposal Protocol for CNX-1351

The following protocol outlines the essential steps for the safe disposal of **CNX-1351** from a laboratory setting. Adherence to these procedures is mandatory to minimize risk and ensure regulatory compliance.

Personal Protective Equipment (PPE)

Before handling **CNX-1351** for disposal, all personnel must be equipped with the appropriate PPE to prevent exposure.

- **Gloves:** Use chemically resistant gloves, such as nitrile gloves.
- **Eye Protection:** Wear safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.

Waste Segregation

Proper segregation of chemical waste is the first and most critical step in the disposal process.

CNX-1351 waste should be categorized as follows:

- Solid Waste:
 - Unused or expired pure **CNX-1351**.
 - Contaminated materials such as weigh boats, pipette tips, and gloves.
- Liquid Waste:
 - Solutions containing **CNX-1351**.
 - Solvents used to rinse glassware that was in contact with **CNX-1351**.

Do not mix **CNX-1351** waste with other incompatible waste streams.

Waste Collection and Containerization

All waste must be collected in appropriate, clearly labeled containers.

- Container Type: Use leak-proof, sealable containers made of a material compatible with the waste. For solid waste, a securely sealed bag within a rigid container is recommended. For liquid waste, use a screw-cap bottle.
- Labeling: All waste containers must be labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**CNX-1351**"
 - The CAS Number: "1276105-89-5"
 - An approximate concentration and volume of the waste.
 - The date the waste was first added to the container.
 - The name and contact information of the generating laboratory.

Storage of Waste

Store waste containers in a designated, secure area within the laboratory, away from general laboratory traffic. The storage area should be clearly marked as a "Hazardous Waste Satellite Accumulation Area."

Disposal

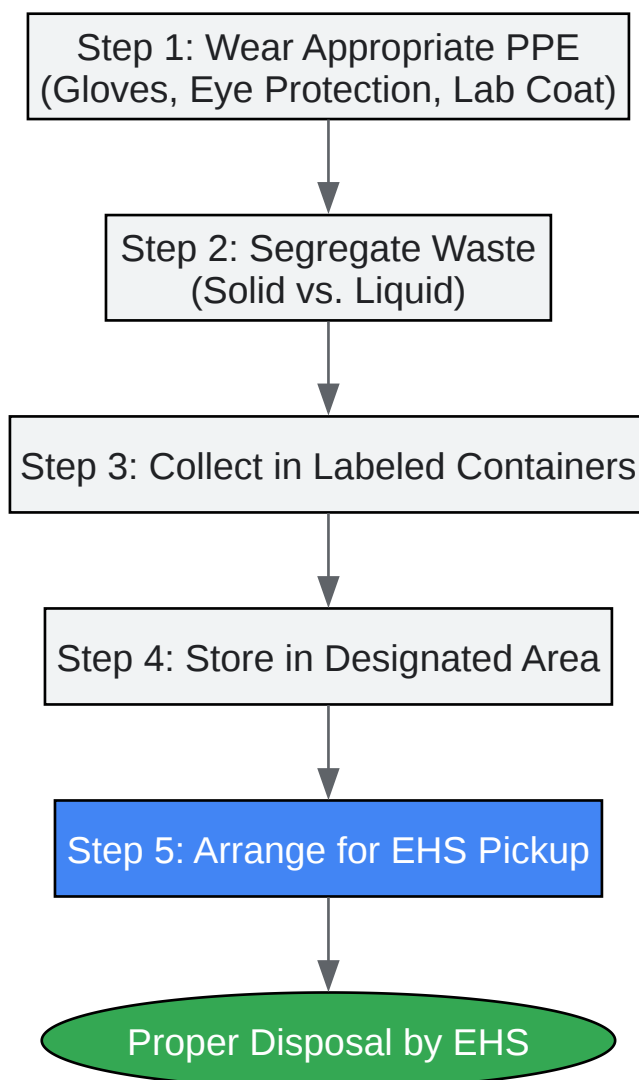
The final disposal of **CNX-1351** waste must be conducted through your institution's Environmental Health and Safety (EHS) office.

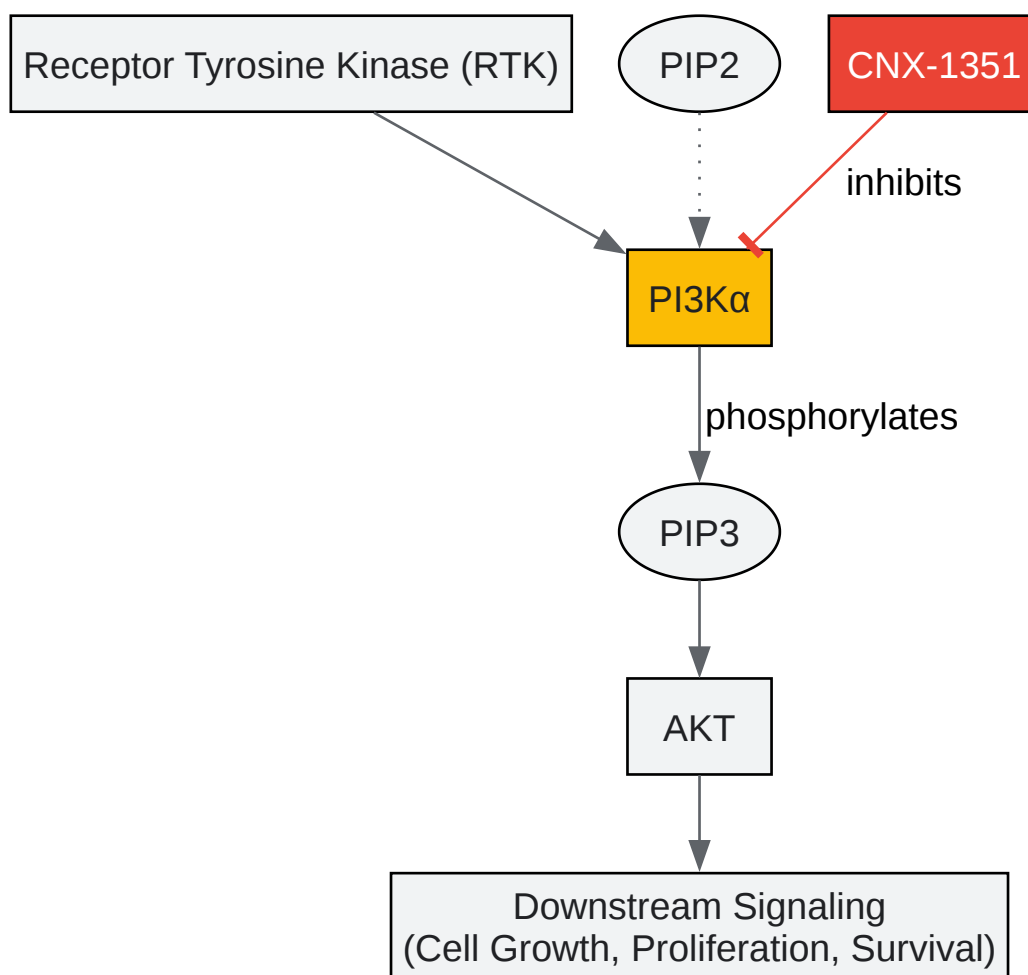
- Contact EHS: Schedule a pickup for your hazardous waste.
- Documentation: Complete any required waste manifests or disposal forms provided by your EHS office.

Never dispose of **CNX-1351** down the drain or in the regular trash.^[7]

Experimental Workflow for Disposal

The following diagram illustrates the logical flow of the disposal process for **CNX-1351**.





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